Application Note: Synthesis of Macrocyclic Peptides Containing 1,4-Oxazepane

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Compound of Interest

Compound Name:	*2-Homomorpholinecarboxylic Acid*
CAS No.:	*933743-11-4*
Cat. No.:	*B3307752*

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Introduction: The 1,4-Oxazepane Advantage

In the realm of macrocyclic peptide drug discovery, conformational pre-organization is critical for binding affinity and selectivity. The 1,4-oxazepane ring (a 7-membered heterocycle containing oxygen at position 1 and nitrogen at position 4) has emerged as a privileged scaffold.[1] Unlike the more common 5-membered (proline/oxazolidine) or 6-membered (pipecolic/morpholine) rings, the 7-membered oxazepane offers unique flexibility-constraint profiles that can mimic "difficult" turn geometries found in protein-protein interaction (PPI) interfaces.

Key Benefits:

- Turn Induction: The ring constrains the

  and

  dihedral angles of the backbone, forcing the peptide into specific turn conformations (Type II'

  -turns or

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-turns) essential for macrocyclization efficiency.

- Solubility: The ether oxygen increases hydrophilicity compared to carbocyclic analogs (e.g., cycloheptane amino acids).
- Metabolic Stability: The

  -alkylated nature of the ring nitrogen (often a tertiary amide in the final peptide) confers resistance to enzymatic cleavage.

Strategic Overview

The synthesis of 1,4-oxazepane-containing macrocycles generally follows a "Building Block" strategy. Rather than forming the heterocyclic ring during the macrocyclization step (which is prone to side reactions), a pre-synthesized, Fmoc-protected 1,4-oxazepane amino acid is incorporated into the linear peptide chain via Solid Phase Peptide Synthesis (SPPS). The linear precursor is then cyclized head-to-tail.

Core Workflow

- Scaffold Synthesis: Preparation of the Fmoc-1,4-oxazepane-carboxylic acid building block.
- Linear Assembly (SPPS): Stepwise elongation on acid-labile resin (e.g., 2-Chlorotrityl).
- Macrocyclization: Solution-phase head-to-tail cyclization of the protected peptide.
- Global Deprotection: Removal of side-chain protecting groups.

Protocol 1: Synthesis of the 1,4-Oxazepane Building Block[2][3][4]

While various routes exist, the Fukuyama-Mitsunobu strategy (utilizing the 2-nitrobenzenesulfonyl "Nosyl" group) is the most robust for generating diverse chiral 1,4-oxazepanes from amino acid precursors like Serine or Homoserine.

Reagents Required[1][4][5][6][7][8]

- Starting Material: Fmoc-L-Homoserine (or L-Serine derivatives).

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- Nosylating Agent: 2-Nitrobenzenesulfonyl chloride (2-NsCl).
- Alkylation:

  -Bromoacetophenone (for scaffolds) or

  -Halo-esters (for amino acids).
- Base: DIPEA, DBU.
- Solvents: DMF, DCM.[2][3]

Step-by-Step Methodology (Homoserine Route)

This protocol adapts the solid-phase assisted synthesis described by Králová et al. (2020) and BenchChem protocols to generate a 5-carboxylic acid derivative.

- Immobilization:
  - Load Fmoc-L-Homoserine(Trt)-OH onto Wang Resin (0.5 mmol/g).
  - Note: Use a lower loading (0.3–0.5 mmol/g) to prevent aggregation.
- Fmoc Deprotection & N-Activation:
  - Treat resin with 20% Piperidine/DMF (

    min). Wash with DMF/DCM.[3]
  - Nosylation: React with 2-NsCl (4 eq) and DIPEA (6 eq) in DCM for 2 hours.
  - Mechanism:[4][5][6] The Nosyl group activates the amine for mono-alkylation (pKa of sulfonamide NH ~11) and prevents over-alkylation.
- Ring Formation (Intramolecular Alkylation):
  - Critical Step: The Homoserine side chain (-OH) must be activated or the Nitrogen alkylated with a bifunctional linker.

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- Alternative (Solution Phase Recommended for Scale): It is often cleaner to perform the ring closure in solution.
  - React N-Nosyl-L-Homoserine allyl ester with 1,2-dibromoethane (or equivalent linker) under basic conditions (K2CO3, DMF) to form the 7-membered ring via double alkylation (O-alkylation then N-alkylation).
  - Or: Use Mitsunobu cyclization of a diol precursor.
- Deprotection & Fmoc Installation:
  - Remove the Nosyl group using Thiophenol (or mercaptoethanol) and DBU in DMF.
  - Protect the resulting secondary amine with Fmoc-OSu (Fluorenylmethyloxycarbonyl-N-hydroxysuccinimide ester) to yield the final building block: (S)-4-Fmoc-1,4-oxazepane-5-carboxylic acid.

Visualization: Scaffold Synthesis Pathway



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Caption: Synthetic route for the conversion of Homoserine to the Fmoc-protected 1,4-oxazepane building block.

Protocol 2: Solid Phase Peptide Synthesis (SPPS)

Incorporating the 1,4-oxazepane building block requires modified coupling conditions due to the steric bulk of the 7-membered ring and the nature of the secondary amine.

Experimental Setup

- Resin:2-Chlorotrityl Chloride (2-CTC) Resin.
  - Reasoning: Allows cleavage of the protected peptide fragment using mild acid (1% TFA), which is essential for subsequent solution-phase cyclization.

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- Coupling Reagents: HATU / HOAt / DIPEA.
- Monitoring: Chloranil test (for secondary amines) instead of Kaiser test.

Workflow

- Resin Loading (First Amino Acid):
  - Load the first amino acid (e.g., Fmoc-Gly-OH) onto 2-CTC resin using DIPEA in DCM. Cap unreacted sites with MeOH/DIPEA.
- Elongation:
  - Perform standard Fmoc deprotection (20% Piperidine/DMF).
  - Coupling: 3 eq Fmoc-AA-OH, 2.9 eq HATU, 6 eq DIPEA.
- Coupling the Oxazepane Block:
  - Use 3 eq of the Fmoc-1,4-oxazepane-COOH.
  - Activate with HATU/HOAt (1:1 ratio) to minimize racemization and enhance reactivity.
  - Coupling Time: Extend to 2–4 hours or use double coupling.
- Coupling onto the Oxazepane (Secondary Amine):
  - The amine of the oxazepane ring is secondary and sterically hindered.
  - Reagent: Use PyAOP or COMU (stronger coupling agents) for the next amino acid.
  - Conditions: Elevated temperature (

) or microwave assistance (

    , 15 min) is highly recommended.
- Cleavage of Protected Peptide:
  - Treat resin with 1% TFA in DCM (

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min).

- Filter into a flask containing 10% Pyridine/MeOH (to neutralize TFA and prevent premature deprotection of side chains).
- Concentrate to obtain the Protected Linear Peptide.

Protocol 3: Macrocyclization

The head-to-tail cyclization is the critical step. The presence of the 1,4-oxazepane turn inducer should facilitate this process by bringing the N- and C-termini into proximity.

Conditions

- Concentration:High Dilution (

  M) is mandatory to favor intramolecular cyclization over intermolecular oligomerization.
- Solvent: DMF or DCM/DMF (9:1).
- Reagents: PyBOP/HOBt or HATU/HOAt.

Step-by-Step

- Dissolution: Dissolve the crude protected linear peptide in DMF to a concentration of roughly 0.5 mM.
- Activation: Add HATU (1.5 eq) and HOAt (1.5 eq).
- Initiation: Add DIPEA (3–5 eq) dropwise to adjust pH to ~8.
- Reaction: Stir at room temperature for 12–24 hours. Monitor by LC-MS (disappearance of linear mass [M+H]+, appearance of cyclic mass [M+H-18]+).
- Workup: Evaporate DMF. Redissolve in EtOAc, wash with 5% NaHCO3, 1M KHSO4, and Brine.
- Global Deprotection: Treat the cyclic protected peptide with TFA/TIPS/H2O (95:2.5:2.5) for 2–3 hours to remove side-chain protecting groups (tBu, Trt, Pbf).

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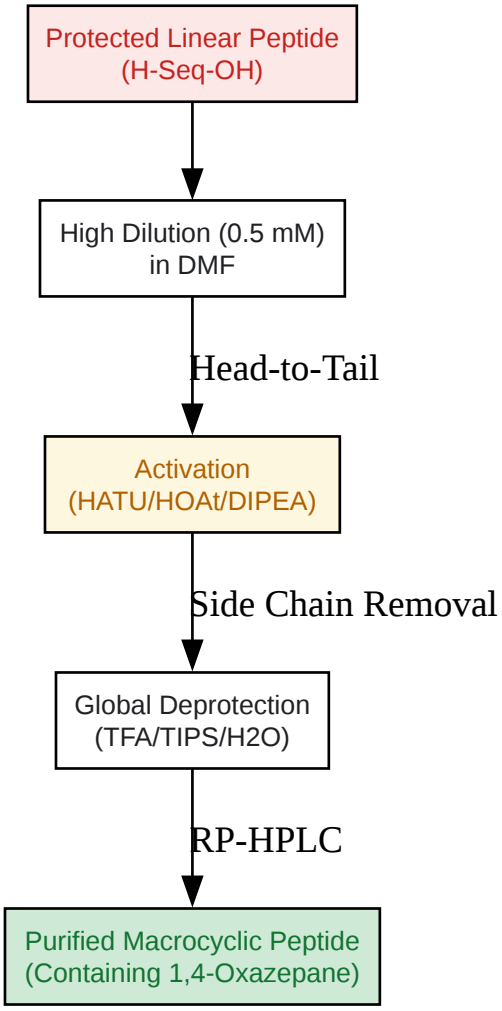
- Purification: RP-HPLC (C18 column, Acetonitrile/Water gradient).

Visualization: Macrocyclization Workflow



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Caption: Workflow for the conversion of the linear precursor to the final bioactive macrocycle.

Data Summary & Troubleshooting

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Issue	Probable Cause	Expert Solution
Low Yield in SPPS	Steric hindrance at Oxazepane Nitrogen	Use microwave coupling ( ) and PyAOP or COMU for the subsequent AA.
Oligomerization	Concentration too high during cyclization	Ensure reaction concentration is < 1 mM. Use syringe pump addition of the peptide to the coupling mixture.
Incomplete Cyclization	"Mismatched" turn conformation	Perform a conformational search (MacroModel) to ensure the oxazepane stereochemistry (vs) matches the desired turn type.
Racemization	Over-activation of C-terminal Cys/His	Use 2-CTC resin (prevents racemization during loading) and DIC/Oxyma for sensitive couplings.

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